

Toxicity Comparison in Preclinical Models

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Compound Focus: Ravoxertinib

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The table below summarizes findings from a 2022 study that investigated the relationship between ERK inhibition and drug-induced toxicity in several cancer cell lines [1].

ERK Inhibitor	Reported Toxicity Findings in Preclinical Models
Ravoxertinib	Showed ERK-dependent toxicity; the relationship between cell viability and ERK inhibition varied by cell line [1].
SCH772984	Induced excessive toxicity not directly related to ERK1/2 inhibition in specific cell lines [1].
LY3214996	Prone to ERK1/2 reactivation over time [1].
Ulixertinib (BVD-523)	Prone to ERK1/2 reactivation over time. Cells resistant to the MEK inhibitor PD0325901 remained sensitive to ulixertinib [1].
VX-11e	Induced excessive toxicity not directly related to ERK1/2 inhibition in specific cell lines [1].
PD0325901 (MEK Inhibitor)	Prone to ERK1/2 reactivation over time. Cells resistant to it remained sensitive to ulixertinib [1].

Detailed Experimental Methodology

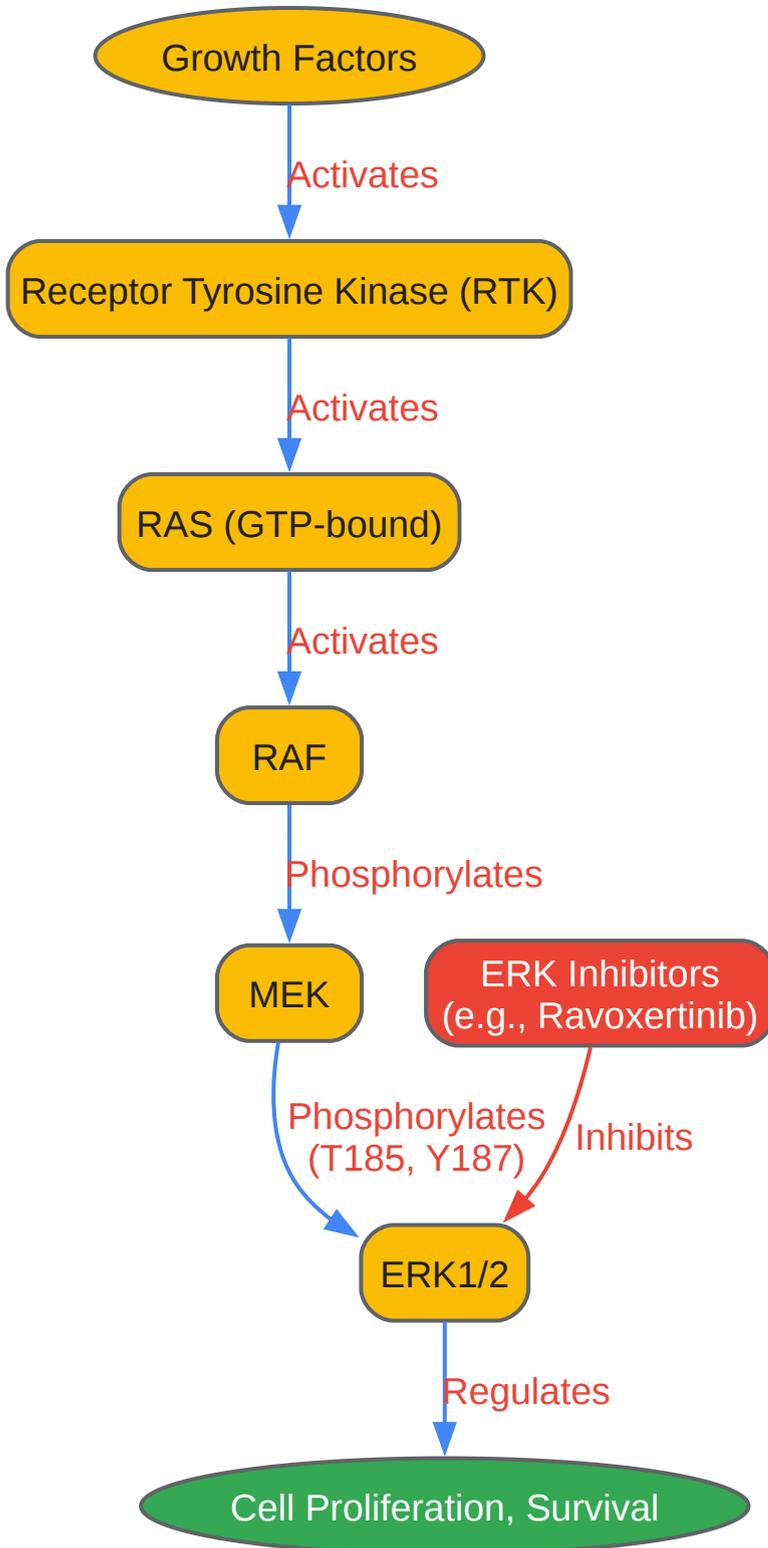
The data in the table above was generated using the following experimental protocols [1]:

- **Cell Lines:** The study used ERK1/2 and downstream kinase ELK1 reporter cell lines from multiple cancer types: H1299 (lung cancer, NRAS^{Q61K}), HCT-116 (colon cancer, KRAS^{G13D}), SH-SY5Y (neuroblastoma), and U937 (leukemia).
- **Assessment of Viability and ERK Inhibition:** Researchers measured cell viability and the degree of ERK inhibition after treatment with the various inhibitors.
- **Analysis of ERK Dependence:** By comparing the viability and ERK inhibition data, the study determined the different ERK dependencies for each cell line.
- **Investigation of ERK Reactivation:** The persistence of ERK inhibition was monitored over time. For drugs showing reactivation, researchers tested if adding a fresh dose of the inhibitor could reverse the effect.

ERK Signaling Pathway and Inhibitor Mechanism

The following diagram illustrates the MAPK/ERK signaling pathway and the site of action for ERK1/2 inhibitors like **ravoxertinib**.

ERK Signaling Pathway and Inhibition



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References

1. Identification of cell type-specific correlations between ... [sciencedirect.com]

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